

In-Depth Technical Guide: Cellular Uptake and Localization of DosatiLink-2

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Compound of Interest

Compound Name: *DosatiLink-2*

CAS No.: *26351-71-3*

Cat. No.: *B1679016*

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Abstract

This technical guide provides a comprehensive overview of the cellular uptake, internalization, and subcellular localization of **DosatiLink-2**, a novel antibody-drug conjugate (ADC). Understanding the mechanisms by which **DosatiLink-2** enters target cells and traffics to its site of action is paramount for optimizing its therapeutic efficacy and safety profile. This document details the experimental methodologies used to elucidate these processes, presents quantitative data on uptake and distribution, and visualizes the key pathways and workflows involved. The following information is based on a series of in-vitro studies conducted on relevant cancer cell lines expressing the target receptor.

Cellular Uptake and Internalization of DosatiLink-2

The cellular entry of **DosatiLink-2** is a critical first step for the delivery of its cytotoxic payload. Our studies indicate that the uptake of **DosatiLink-2** is a receptor-mediated process, primarily driven by endocytosis. The following data summarizes the efficiency and rate of internalization in HER2-positive SK-BR-3 breast cancer cells.

Quantitative Analysis of DosatiLink-2 Internalization

The internalization of **DosatiLink-2** was quantified using a pH-sensitive dye-conjugated antibody, which fluoresces upon entering the acidic environment of endosomes. Flow cytometry was employed to measure the mean fluorescence intensity (MFI) of cells at various time points and concentrations.

Concentration (nM)	30 min	1 hour	2 hours	4 hours	8 hours
1	150 ± 12	350 ± 25	700 ± 50	1200 ± 90	1800 ± 150
5	700 ± 60	1500 ± 110	2800 ± 200	4500 ± 320	6000 ± 450
10	1200 ± 100	2500 ± 180	4800 ± 350	7500 ± 550	9500 ± 700
25	2000 ± 170	4200 ± 300	7800 ± 600	11000 ± 800	13000 ± 950
50	2800 ± 220	5500 ± 400	9500 ± 700	14000 ± 1000	16000 ± 1100

Table 1: Mean Fluorescence Intensity (MFI) of SK-BR-3 cells following incubation with varying concentrations of pH-sensitive dye-labeled **DosatiLink-2** over time. Data are presented as mean ± standard deviation.

Identification of Endocytic Pathways

To elucidate the specific endocytic pathways involved in **DosatiLink-2** internalization, chemical inhibitors of known pathways were utilized. The results suggest that clathrin-mediated endocytosis is the primary route of entry.

Inhibitor	Target Pathway	% Inhibition of Uptake
Chlorpromazine	Clathrin-mediated	75 ± 5%
Genistein	Caveolae-mediated	15 ± 3%
Amiloride	Macropinocytosis	5 ± 2%

Table 2: Inhibition of **DosatiLink-2** uptake in SK-BR-3 cells by various endocytosis inhibitors. Cells were pre-treated with inhibitors before incubation with 10 nM **DosatiLink-2** for 2 hours.

Subcellular Localization of DosatiLink-2

Following internalization, the subcellular trafficking of **DosatiLink-2** determines the efficiency of payload release and subsequent cytotoxic effect. Immunofluorescence microscopy was used to track the localization of **DosatiLink-2** within different cellular compartments over time.

Co-localization with Organelle Markers

SK-BR-3 cells were treated with fluorescently labeled **DosatiLink-2** and then stained with specific markers for early endosomes (EEA1) and lysosomes (LAMP1). The degree of co-localization was quantified using Pearson's correlation coefficient.

Time Point	Co-localization with EEA1 (Pearson's Coefficient)	Co-localization with LAMP1 (Pearson's Coefficient)
30 min	0.85 ± 0.07	0.15 ± 0.03
1 hour	0.65 ± 0.05	0.45 ± 0.04
2 hours	0.30 ± 0.04	0.75 ± 0.06
4 hours	0.10 ± 0.02	0.90 ± 0.05
8 hours	< 0.05	0.92 ± 0.04

Table 3: Co-localization of **DosatiLink-2** with early endosome and lysosomal markers in SK-BR-3 cells over time. Data are presented as mean Pearson's correlation coefficient ± standard deviation.

Experimental Protocols

Cellular Uptake Assay via Flow Cytometry

- Cell Culture: SK-BR-3 cells are cultured in McCoy's 5A medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.

- **Cell Seeding:** Cells are seeded into 24-well plates at a density of 1×10^5 cells per well and allowed to adhere overnight.
- **Inhibitor Pre-treatment (for pathway analysis):** Cells are pre-incubated with endocytosis inhibitors (e.g., 10 $\mu\text{g/mL}$ chlorpromazine, 200 μM genistein, 50 μM amiloride) for 30 minutes at 37°C.
- **DosatiLink-2 Incubation:** pH-sensitive dye-labeled **DosatiLink-2** is added to the wells at the desired concentrations and incubated for the specified time points at 37°C.
- **Cell Harvesting:** The cells are washed twice with cold phosphate-buffered saline (PBS), then detached using trypsin-EDTA.
- **Flow Cytometry Analysis:** The cell suspension is analyzed on a flow cytometer, and the mean fluorescence intensity is recorded.

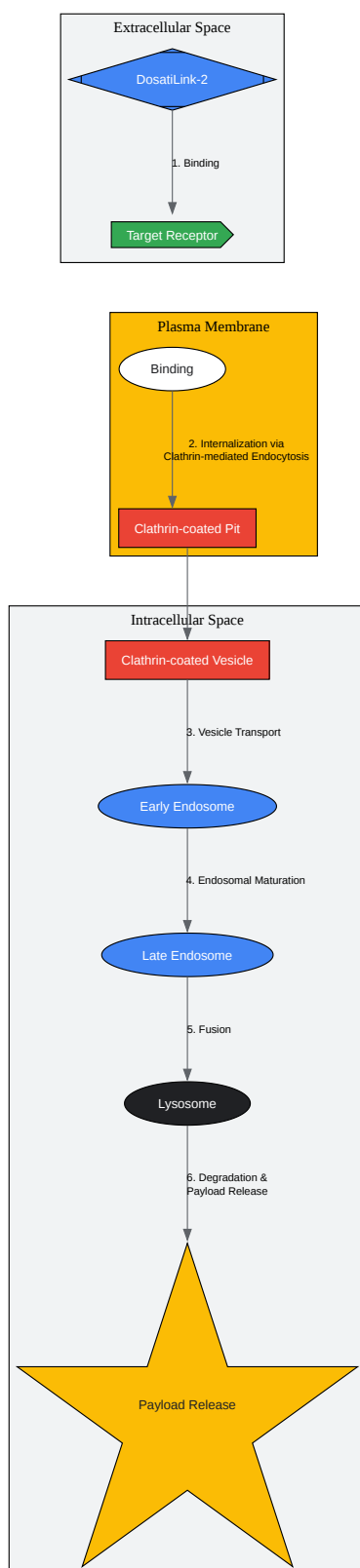
Subcellular Localization via Immunofluorescence Microscopy

- **Cell Seeding:** SK-BR-3 cells are seeded onto glass coverslips in 12-well plates at a density of 5×10^4 cells per well and cultured overnight.
- **DosatiLink-2 Incubation:** Fluorescently labeled **DosatiLink-2** is added to the cells at a concentration of 10 nM and incubated for various time points.
- **Fixation and Permeabilization:** Cells are washed with PBS, fixed with 4% paraformaldehyde for 15 minutes, and then permeabilized with 0.1% Triton X-100 in PBS for 10 minutes.
- **Immunostaining:** Cells are blocked with 3% bovine serum albumin (BSA) in PBS for 1 hour, followed by incubation with primary antibodies against EEA1 or LAMP1 overnight at 4°C. After washing, cells are incubated with corresponding fluorescently labeled secondary antibodies for 1 hour at room temperature.
- **Mounting and Imaging:** Coverslips are mounted onto microscope slides with a mounting medium containing DAPI for nuclear staining. Images are acquired using a confocal laser scanning microscope.

- Co-localization Analysis: The Pearson's correlation coefficient is calculated using image analysis software to quantify the degree of co-localization between **DosatiLink-2** and organelle markers.

Visualized Pathways and Workflows

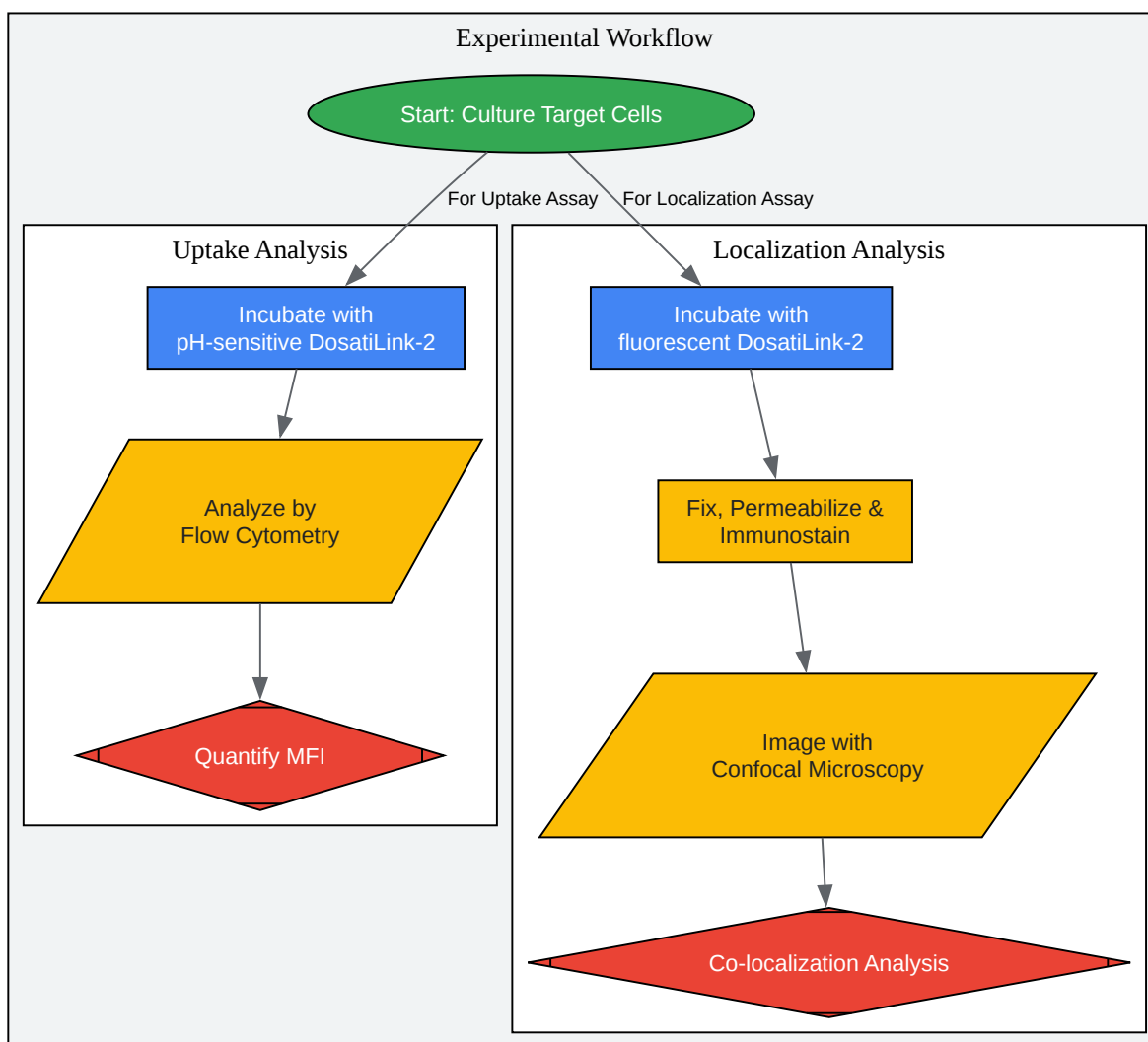
Proposed Cellular Uptake and Trafficking Pathway of DosatiLink-2



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Caption: Proposed pathway of **DosatiLink-2** cellular uptake and intracellular trafficking.

Experimental Workflow for Uptake and Localization Studies



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Caption: Workflow for studying **DosatiLink-2** cellular uptake and subcellular localization.

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